

# An In-depth Technical Guide to Ethenyl Octanoate (Vinyl Octanoate)

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## Compound of Interest

Compound Name: Vinyl octanoate

Cat. No.: B1583061

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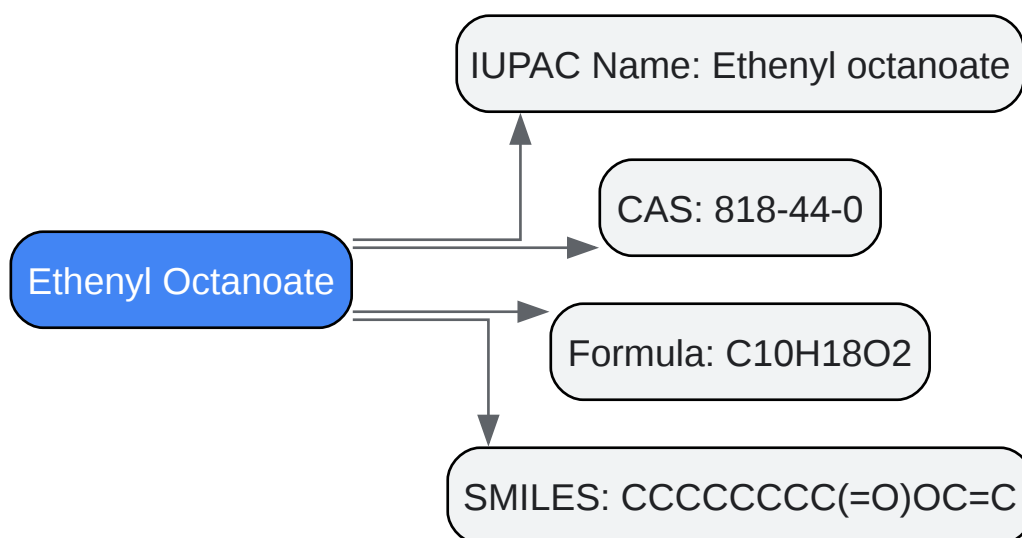
Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of ethenyl octanoate, commonly known as **vinyl octanoate**. It covers its chemical identity, physicochemical properties, synthesis protocols, and applications, with a particular focus on its relevance in polymer science and potential implications for drug development.

## Chemical Identity and Nomenclature

Ethenyl octanoate is an organic compound classified as a vinyl ester. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is ethenyl octanoate[1]. It is also widely recognized by several synonyms, including **vinyl octanoate**, vinyl n-octanoate, and vinyl caprylate[1][2][3].

The fundamental structure consists of an octanoyl group attached to a vinyl group via an ester linkage. Its key identifiers are summarized below.



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Caption: Chemical identifiers for ethenyl octanoate.

## Physicochemical Properties

Ethenyl octanoate is a colorless liquid at room temperature with a characteristic odor<sup>[4]</sup>. It is generally soluble in organic solvents like methanol, ethers, and chlorinated hydrocarbons, but has low solubility in water, reflecting its hydrophobic nature. A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C10H18O2	
Molecular Weight	170.25 g/mol	
IUPAC Name	Ethenyl octanoate	
CAS Registry Number	818-44-0	
Density	0.88 g/cm <sup>3</sup> at 20°C	
Boiling Point	79-80°C at 7 mmHg	
	135°C at 100 mmHg	
	192°C	
Flash Point	75°C	
Refractive Index	1.4290 - 1.4310	
Water Solubility	Low	
Appearance	Colorless liquid	

## Synthesis and Experimental Protocols

The synthesis of vinyl esters can be achieved through several methods, including reactions with acetylene or, more commonly, via transvinylation (vinyl exchange) reactions with vinyl acetate. The latter method is often preferred as it proceeds under milder conditions.

A common and efficient method for synthesizing **vinyl octanoate** involves the reaction of octanoic acid with a vinyl source, such as a vinylboroxane complex, often catalyzed by a transition metal. One documented high-yield synthesis is outlined below.

Objective: To synthesize **vinyl octanoate** from octanoic acid.

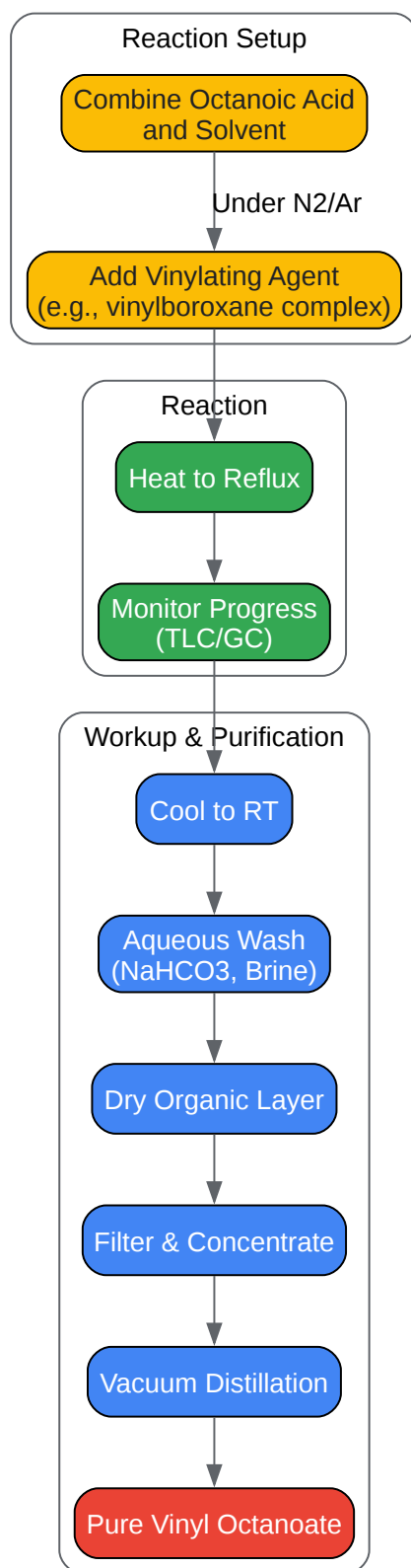
Materials:

- Octanoic acid (124-07-2)

- 2,4,6-trivinylcyclotriboroxane-pyridine complex
- Appropriate solvent (e.g., anhydrous toluene)
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- To a clean, dry reaction vessel equipped with a magnetic stirrer and reflux condenser, add octanoic acid and the chosen solvent under an inert atmosphere.
- Introduce the 2,4,6-trivinylcyclotriboroxane-pyridine complex to the mixture.
- Heat the reaction mixture to reflux and maintain for a specified period, monitoring the reaction progress via Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous workup to remove any unreacted acid and water-soluble byproducts. This typically involves washing with a saturated sodium bicarbonate solution followed by brine.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), filter, and concentrate the solvent in vacuo.
- Purify the crude product using vacuum distillation to yield pure **vinyl octanoate**. A reported yield for this type of reaction is approximately 93.0%.



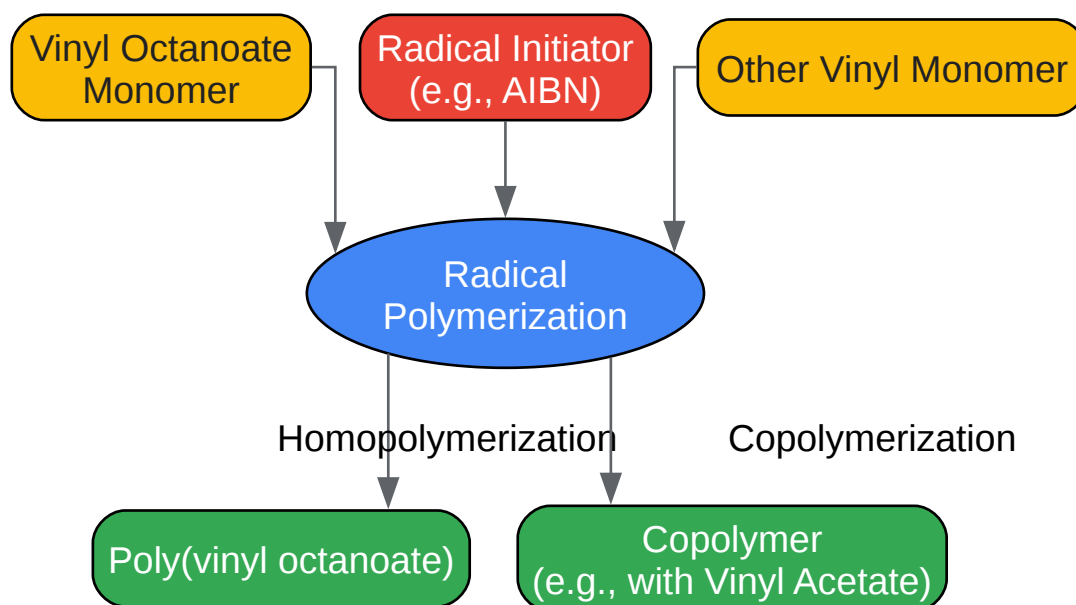
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Caption: Experimental workflow for the synthesis of **vinyl octanoate**.

## Applications in Polymer Science and Drug Development

The primary application of **vinyl octanoate** lies in its function as a monomer for the synthesis of specialty polymers. The vinyl group is highly reactive and susceptible to polymerization, particularly through free-radical mechanisms.

**Vinyl octanoate** can be homopolymerized or copolymerized with other vinyl monomers, such as vinyl acetate (VAc), to tailor the properties of the resulting polymer. For instance, copolymerization of VAc with **vinyl octanoate** can introduce bulky octanoate side chains, which reduces polymer-polymer interactions and can improve the solubility of the resulting polymer in specific solvents. This is particularly relevant in techniques like Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization, where precise control over molecular weight and dispersity is achievable.



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Caption: Role of **vinyl octanoate** in polymerization processes.

While **vinyl octanoate** itself is not typically an active pharmaceutical ingredient (API), its polymeric derivatives are relevant to drug delivery. Polymers and copolymers derived from vinyl esters are explored for various pharmaceutical applications:

- **Drug Carriers:** Hydrophilic polymers like polyvinylpyrrolidone (PVP), derived from the related monomer N-vinylpyrrolidone, are widely used as drug carriers in various formulations, including tablets, nanoparticles, and hydrogels, to improve drug solubility and bioavailability. Copolymers incorporating **vinyl octanoate** could be used to modulate the hydrophobicity of such carrier systems, potentially for creating amphiphilic structures for controlled release or targeted delivery.
- **Biocompatible Materials:** Enzymatic transesterification has been used to synthesize functionalized vinyl esters from biologically active molecules, suggesting a pathway to create polymerizable derivatives of drugs or sugars for biomedical applications.
- **Excipients in Formulations:** Although distinct from **vinyl octanoate**, related fatty acid esters like octyl octanoate are investigated as emollients, solvents, and penetration enhancers in topical drug delivery systems. This highlights the potential utility of the octanoate moiety in interacting with biological membranes to improve drug permeation. The polymeric nature of poly(**vinyl octanoate**) could offer a novel platform for creating film-forming systems or matrices for transdermal patches.

In summary, ethenyl octanoate is a valuable monomer in polymer chemistry. Its ability to be incorporated into polymers with tunable properties makes it a compound of interest for the development of advanced materials, including those with potential applications as excipients and drug delivery vehicles in the pharmaceutical industry. Further research into the biocompatibility and drug-release characteristics of its polymers is warranted.

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## References

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